An In-depth Technical Guide to 3-Ethoxyazetidine: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name:	*3-Ethoxyazetidine*
CAS No.:	*88536-21-4*
Cat. No.:	*B1593062*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Ethoxyazetidine**, a valuable heterocyclic building block in medicinal chemistry and drug discovery. While specific experimental data for this compound is not extensively available in public literature, this document leverages data from its close analog, 3-Methoxyazetidine, and established principles of azetidine chemistry to provide a robust technical resource.

Nomenclature and Structure

The compound of interest is systematically named **3-Ethoxyazetidine** according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.[1]

Table 1: Chemical Identifiers

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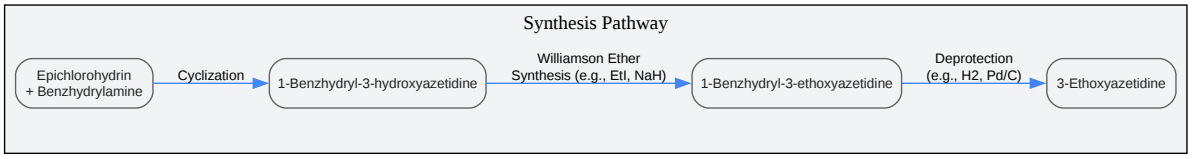
Identifier	Value	Source
IUPAC Name	3-Ethoxyazetidine	[1]
CAS Number	88536-21-4	[1][2][3]
Molecular Formula	C5H11NO	[4][3]
Molecular Weight	101.15 g/mol	[4][2][3]
Canonical SMILES	CCOC1CNC1	[4]
InChI	InChI=1S/C5H11NO/c1-2-7-5-3-6-4-5/h5-6H,2-4H2,1H3	Inferred
Hydrochloride CAS	535924-73-3	

The structure of **3-Ethoxyazetidine** consists of a four-membered azetidine ring substituted with an ethoxy group at the 3-position. The strained four-membered ring imparts unique chemical properties and reactivity, making it an attractive scaffold in organic synthesis.



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Caption: Proposed synthesis of **3-Ethoxyazetidine**.

This synthetic approach is advantageous due to the availability of starting materials and the generally high yields reported for these types of transformations in the synthesis of related azetidine derivatives.

Spectroscopic Characterization (Predicted)

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Direct spectroscopic data for **3-Ethoxyazetidine** is not widely published. However, we can predict the key features of its NMR, IR, and Mass spectra based on its structure and data from its methoxy analog. [5]

^{1}H NMR Spectroscopy (Predicted)

The proton NMR spectrum of **3-Ethoxyazetidine** is expected to show distinct signals for the ethoxy group and the azetidine ring protons.

- Ethoxy Group: A triplet at approximately 1.2 ppm (3H, -CH_3) and a quartet at around 3.5 ppm (2H, -O-CH_2-).
- Azetidine Ring: The protons on the azetidine ring will likely appear as complex multiplets in the region of 3.0 to 4.0 ppm. The proton at the C3 position, bonded to the ether oxygen, would be shifted further downfield.
- N-H Proton: A broad singlet, the chemical shift of which will be dependent on the solvent and concentration.

^{13}C NMR Spectroscopy (Predicted)

The carbon NMR spectrum should display four distinct signals corresponding to the unique carbon atoms in the molecule.

- Ethoxy Group: A signal for the methyl carbon (-CH_3) at approximately 15 ppm and the methylene carbon (-O-CH_2-) around 65 ppm.
- Azetidine Ring: Signals for the C2/C4 carbons would be expected in the region of 50-60 ppm, while the C3 carbon, being attached to the electronegative oxygen, would appear further downfield, likely around 70-80 ppm.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will be characterized by the following key absorption bands:

- N-H Stretch: A moderate to weak absorption in the region of 3300-3500 cm^{-1}. * C-H Stretch: Strong absorptions just below 3000 cm^{-1} corresponding to the sp^3 C-H bonds of the

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azetidine and ethoxy groups. [6]* C-O Stretch: A strong, characteristic band in the 1150-1085 cm^{-1} region, indicative of the ether linkage.

- N-H Bend: A moderate absorption around 1650-1580 cm^{-1}.

Mass Spectrometry (Predicted)

In a mass spectrum, **3-Ethoxyazetidine** (molecular weight 101.15) would be expected to show a molecular ion peak (M^+) at m/z 101. Key fragmentation patterns would likely involve the loss of the ethyl group (M-29) or the ethoxy group (M-45).

Reactivity and Potential Applications

3-Alkoxyazetidines are versatile intermediates in organic synthesis, primarily due to the reactivity of the secondary amine and the strained ring system. [7]

N-Functionalization

The secondary amine of **3-Ethoxyazetidine** can readily undergo a variety of reactions, including:

- Alkylation: Reaction with alkyl halides to introduce substituents on the nitrogen atom.
- Acylation: Reaction with acyl chlorides or anhydrides to form amides.
- Sulfonylation: Reaction with sulfonyl chlorides to produce sulfonamides.
- Reductive Amination: Reaction with aldehydes or ketones in the presence of a reducing agent to form N-substituted derivatives.

These reactions allow for the facile incorporation of the **3-ethoxyazetidine** moiety into larger, more complex molecules.

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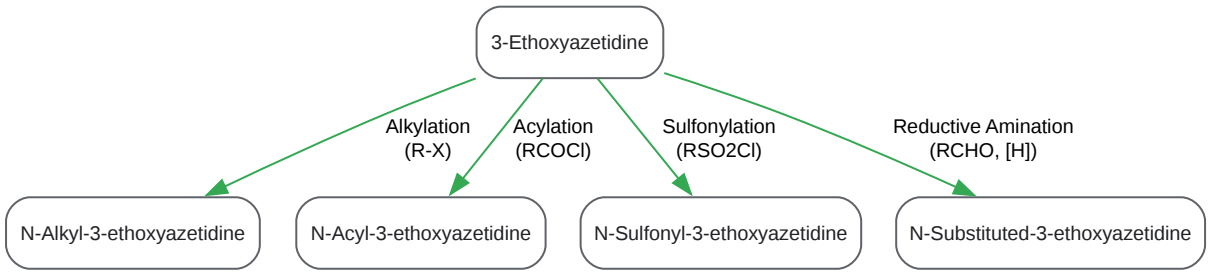

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Caption: Reactivity of the secondary amine in **3-Ethoxyazetidine**.

Applications in Drug Discovery

The azetidine ring is a bioisostere for various other cyclic and acyclic structures and is increasingly utilized in drug design to improve physicochemical properties such as solubility, lipophilicity, and metabolic stability. 3-Alkoxyazetidines, in particular, have been described as components of compounds with a range of biological activities, including:

- G-protein-coupled receptor agonists [7]* Inhibitors of stearoyl-coenzyme A desaturase-9 [7]* Antibacterial agents [7] The incorporation of the **3-ethoxyazetidine** scaffold can lead to novel intellectual property and potentially enhanced pharmacological profiles.

Safety and Handling

While a specific safety data sheet for **3-Ethoxyazetidine** is not readily available, the safety profile of the closely related 3-Methoxyazetidine provides valuable guidance. 3-Methoxyazetidine is classified as harmful if swallowed, causes skin irritation, causes serious eye damage, and may cause respiratory irritation. [8]Therefore, it is prudent to handle **3-Ethoxyazetidine** with similar precautions.

Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

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- Avoid inhalation of vapors and contact with skin and eyes.
- Store in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is 2-8°C. [4]

Conclusion

3-Ethoxyazetidine is a valuable, albeit not extensively characterized, building block for medicinal chemistry and drug discovery. Its synthesis can be reliably predicted based on established methods for related compounds. The unique properties conferred by the strained azetidine ring and the presence of the ethoxy group make it an attractive scaffold for the development of novel therapeutics. Researchers and drug development professionals can leverage the information and predictive analyses in this guide to effectively incorporate **3-Ethoxyazetidine** into their synthetic and discovery programs.

References

- P&S Chemicals. Product information, 3-Ethoxy-azetidine. [Link]
- abcr Gute Chemie. AB282647 | CAS 535924-73-3. [Link]
- Alcaide, B., Almendros, P., & Martinez-Alonso, C. (2011). Synthesis of 3-methoxyazetidines via an aziridine to azetidine rearrangement and theoretical rationalization of the reaction mechanism. The Journal of Organic Chemistry, 76(7), 2157–2167.
- Compound Interest. (2015). Analytical Chemistry – Infrared (IR) Spectroscopy. [Link]
- PubChem. 3-Methoxyazetidine. [Link]
- Google Patents. CN102827052A - Method for synthesizing 3-hydroxy-azetidinehydrochloride.
- Google Patents. CN102976993A - Synthetic method of 3-hydroxyazetidine hydrochloride.
- Wang, L., et al. (2019). A green and facile synthesis of an industrially important quaternary heterocyclic intermediates for baricitinib. Scientific Reports, 9(1), 1-8.
- Master Organic Chemistry. (2016). Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. [Link]

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- University of Calgary. Ch13 - Sample IR spectra. [Link]

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Sources

- 1. pschemicals.com [pschemicals.com]
- 2. 88536-21-4 | CAS DataBase [m.chemicalbook.com]
- 3. jwpharmlab.com [jwpharmlab.com]
- 4. 88536-21-4|3-Ethoxyazetidine|BLD Pharm [bldpharm.com]
- 5. 3-METHOXY-AZETIDINE(110925-17-2) 1H NMR spectrum [chemicalbook.com]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. researchgate.net [researchgate.net]
- 8. 3-Methoxyazetidine | C4H9NO | CID 13401996 - PubChem [pubchem.ncbi.nlm.nih.gov]
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